

An In-Depth Technical Guide to the Physical Properties of Dodecyl Acrylate Monomer

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Compound of Interest

Compound Name: Dodecyl acrylate

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Abstract

Dodecyl acrylate, also known as lauryl acrylate, is a long-chain acrylate monomer that serves as a critical building block in the synthesis of a diverse range of polymers. Its characteristic long alkyl chain imparts unique properties such as hydrophobicity, flexibility, and a low glass transition temperature to the resulting polymers. These attributes make it a valuable component in the formulation of coatings, adhesives, and as a stabilizer in various polymerization processes. This technical guide provides a comprehensive overview of the physical properties of **dodecyl acrylate** monomer, detailed experimental protocols for their determination, and a summary of its synthesis and polymerization.

Physical and Chemical Properties

Dodecyl acrylate is a colorless to slightly yellow liquid with a characteristically low viscosity.^[1] It is largely insoluble in water but soluble in organic solvents like ethers and alcohols.^[1] The physical properties of **dodecyl acrylate** are crucial for its handling, storage, and application in polymer synthesis. A summary of its key quantitative properties is presented in Table 1.

Table 1: Physical Properties of **Dodecyl Acrylate** Monomer

Property	Value	Reference(s)
Molecular Formula	C ₁₅ H ₂₈ O ₂	[2]
Molecular Weight	240.38 g/mol	[2]
Appearance	Colorless to almost colorless clear liquid	[3]
Boiling Point	~120 °C at 1 mm Hg	[4][5]
306.2 °C at 760 mmHg	[6]	
Melting Point	4 °C	[3][4]
Density	0.884 g/mL at 25 °C	[2][4][5]
Viscosity	6 cP at 25 °C	[2]
Refractive Index (n ₂₀ /D)	1.445	[4][6]
Flash Point	145 °C	[3]
>230 °F (>110 °C)	[4][5]	
Water Solubility	1 µg/L at 20 °C	[5][6]
Vapor Pressure	0.000784 mmHg at 25°C	[6]
0.274 Pa at 25 °C	[4][7]	
LogP (Octanol-Water Partition Coefficient)	6.5 at 23 °C	[5]

Experimental Protocols for Property Determination

Accurate determination of the physical properties of **dodecyl acrylate** is essential for quality control and research applications. The following sections detail the standard methodologies for measuring key physical parameters.

Boiling Point Determination

The boiling point of **dodecyl acrylate** can be determined using methods outlined in OECD Guideline 103.[8][9]

- Apparatus: A suitable apparatus consists of a boiling tube placed within a liquid bath for uniform heating, a thermometer, and a boiling capillary.
- Procedure:
 - The sample is placed in the boiling test tube.
 - The tube is positioned in close contact with a thermometer.
 - A boiling capillary, fused approximately 1 cm above its lower end, is inserted into the sample.
 - The liquid bath is heated slowly.
 - The temperature at which a continuous stream of bubbles emerges from the capillary is recorded as the boiling point. For vacuum distillation, the pressure is controlled and recorded.

Melting Point Determination

The melting point, or more accurately the melting range, can be determined following OECD Guideline 102.^[10]

- Apparatus: A capillary tube apparatus with a heated metal block or liquid bath, or a differential scanning calorimeter (DSC).
- Procedure (Capillary Method):
 - A small amount of the solidified sample is introduced into a capillary tube.
 - The capillary is placed in the heating block.
 - The temperature is raised at a controlled rate.
 - The temperatures at which the first droplet of liquid appears and at which the last solid particle melts are recorded as the melting range.

Density Measurement

The density of liquid **dodecyl acrylate** can be measured using a pycnometer or a digital density meter according to ASTM D1475 or ASTM D4052.

- Apparatus: A calibrated pycnometer or a digital density meter.
- Procedure (Pycnometer Method):
 - The empty pycnometer is cleaned, dried, and weighed.
 - The pycnometer is filled with the **dodecyl acrylate** sample, ensuring no air bubbles are present.
 - The filled pycnometer is brought to a constant temperature (e.g., 25 °C) in a water bath.
 - The pycnometer is weighed again.
 - The density is calculated by dividing the mass of the sample by the volume of the pycnometer.

Viscosity Measurement

The viscosity of **dodecyl acrylate** can be determined using a rotational viscometer following a method such as ASTM D2196.

- Apparatus: A rotational viscometer with appropriate spindles.
- Procedure:
 - The viscometer is calibrated according to the manufacturer's instructions.
 - The **dodecyl acrylate** sample is placed in a suitable container, and the temperature is equilibrated to 25 °C.
 - The appropriate spindle is selected and immersed in the sample to the marked depth.
 - The spindle is rotated at a specified speed, and the torque reading is recorded.
 - The viscosity in centipoise (cP) is calculated from the torque reading using the viscometer's calibration chart.

Refractive Index Measurement

The refractive index is a fundamental physical property that can be measured using a refractometer according to ASTM D1218.^{[1][4][6]}

- Apparatus: An Abbe-type refractometer with a light source and a temperature-controlled prism.
- Procedure:
 - The refractometer is calibrated using a standard of known refractive index.
 - A few drops of the **dodecyl acrylate** sample are placed on the prism.
 - The prism is closed, and the sample is allowed to equilibrate to the desired temperature (e.g., 20 °C).
 - The light source is adjusted, and the eyepiece is focused until the dividing line between the light and dark fields is sharp.
 - The refractive index is read from the instrument's scale.

Water Solubility Determination

The very low water solubility of **dodecyl acrylate** can be determined using the column elution method described in OECD Guideline 105.

- Apparatus: A column packed with an inert support material coated with an excess of **dodecyl acrylate**, a pump for delivering water at a constant flow rate, and an analytical instrument (e.g., GC-MS or HPLC) for concentration measurement.
- Procedure:
 - The column is prepared by coating the support material with the test substance.
 - Water is passed through the column at a slow, constant flow rate.
 - Fractions of the eluate are collected.

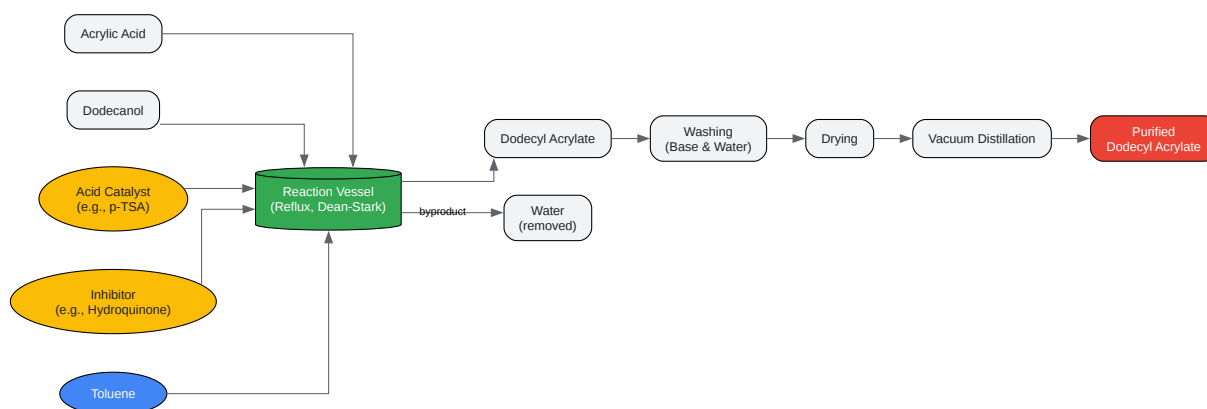
- The concentration of **dodecyl acrylate** in each fraction is determined.
- The experiment is continued until the concentration in the eluate reaches a plateau, which represents the water solubility.

Synthesis and Polymerization of Dodecyl Acrylate

Synthesis of Dodecyl Acrylate Monomer

Dodecyl acrylate is typically synthesized via the esterification of acrylic acid with dodecanol.

- Reaction Scheme: The reaction involves the acid-catalyzed condensation of acrylic acid and dodecanol, with the removal of water to drive the equilibrium towards the product.
- Experimental Protocol:
 - In a reaction flask equipped with a stirrer, thermometer, and a Dean-Stark apparatus for water removal, dodecanol and a slight molar excess of acrylic acid are charged.
 - A suitable solvent that forms an azeotrope with water, such as toluene, is added.
 - A catalytic amount of an acid catalyst (e.g., p-toluenesulfonic acid) and a polymerization inhibitor (e.g., hydroquinone) are added to the mixture.
 - The reaction mixture is heated to reflux, and the water produced is collected in the Dean-Stark trap.
 - The reaction is monitored by measuring the amount of water collected.
 - Upon completion, the reaction mixture is cooled and washed with a dilute base solution to remove the acid catalyst and unreacted acrylic acid, followed by washing with water until neutral.
 - The organic layer is dried over an anhydrous salt (e.g., magnesium sulfate), and the solvent is removed under reduced pressure.
 - The crude **dodecyl acrylate** is then purified by vacuum distillation.



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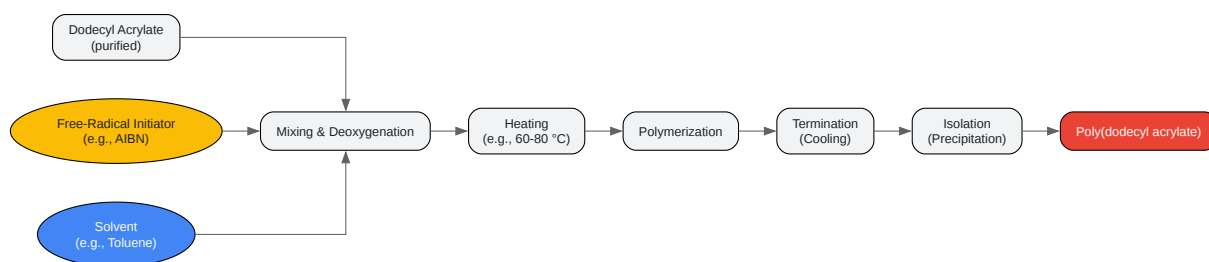
Caption: Synthesis of **Dodecyl Acrylate** via Esterification.

Free-Radical Polymerization of Dodecyl Acrylate

Dodecyl acrylate can be polymerized via free-radical polymerization to produce poly(**dodecyl acrylate**). Both bulk and solution polymerization methods are applicable.

- **Reaction Scheme:** The polymerization is initiated by a free-radical initiator, which adds to the double bond of the acrylate monomer, propagating the polymer chain.
- **Experimental Protocol (Solution Polymerization):**

- **Dodecyl acrylate** monomer is purified to remove the inhibitor, typically by passing it through a column of basic alumina.
- A suitable solvent (e.g., toluene or anisole) is chosen in which both the monomer and the resulting polymer are soluble.
- The monomer and solvent are charged into a reaction flask equipped with a stirrer, condenser, and nitrogen inlet.
- The solution is deoxygenated by bubbling with nitrogen for a sufficient period.
- A free-radical initiator (e.g., azobisisobutyronitrile - AIBN, or benzoyl peroxide - BPO) is added.
- The reaction mixture is heated to the appropriate temperature for the chosen initiator (e.g., 60-80 °C for AIBN).
- The polymerization is allowed to proceed for a predetermined time to achieve the desired molecular weight and conversion.
- The reaction is terminated by cooling the mixture and exposing it to air.
- The polymer is isolated by precipitating it in a non-solvent (e.g., methanol), followed by filtration and drying under vacuum.



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References

- 1. Acrylates - Matyjaszewski Polymer Group - Carnegie Mellon University [cmu.edu]
- 2. UQ eSpace [espace.library.uq.edu.au]
- 3. tsapps.nist.gov [tsapps.nist.gov]
- 4. sfdchem.com [sfdchem.com]
- 5. paint.org [paint.org]
- 6. researchgate.net [researchgate.net]
- 7. researchgate.net [researchgate.net]
- 8. api.pageplace.de [api.pageplace.de]
- 9. researchgate.net [researchgate.net]

- 10. DIY Technical | Explore Safety Insights — Methacrylate Producers Association, Inc. [mpausa.org]
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